

Analytical methods for the detection of 4-Propyl-4-heptanol

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Compound of Interest

Compound Name: 4-Propyl-4-heptanol

Cat. No.: B1594163

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An Application Note on the Analytical Methods for the Detection of **4-Propyl-4-heptanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Propyl-4-heptanol is a tertiary alcohol with the molecular formula $C_{10}H_{22}O$. Accurate and reliable analytical methods are crucial for its detection and quantification in various matrices for quality control, purity assessment, and research purposes. This document provides detailed application notes and protocols for the analysis of **4-Propyl-4-heptanol**, primarily focusing on Gas Chromatography (GC) coupled with Flame Ionization Detection (FID) and Mass Spectrometry (MS).

Physicochemical Properties

A summary of the key physicochemical properties of **4-Propyl-4-heptanol** is presented in Table 1.

Table 1: Physicochemical Properties of **4-Propyl-4-heptanol**

Property	Value	Reference
Molecular Formula	C10H22O	[1]
Molecular Weight	158.28 g/mol	[1]
CAS Number	2198-72-3	[1]
IUPAC Name	4-propylheptan-4-ol	[1]
Boiling Point	194 °C	ChemSpider
Density	0.827 g/cm ³	ChemSpider
Appearance	Colorless liquid	N/A

Analytical Methods

Gas chromatography is the premier technique for the analysis of volatile compounds like **4-Propyl-4-heptanol**. Coupling GC with either FID for quantification or MS for identification and confirmation provides robust and sensitive analytical methods.

Gas Chromatography-Flame Ionization Detection (GC-FID)

GC-FID is a widely used technique for the quantitative analysis of organic compounds. It offers high sensitivity and a wide linear range.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS combines the separation power of gas chromatography with the detection capabilities of mass spectrometry, allowing for the definitive identification of compounds based on their mass spectra. The NIST WebBook provides mass spectral data for **4-Propyl-4-heptanol**, which can be used for library matching and confirmation.[2]

Quantitative Data Summary

The following tables summarize representative quantitative data for the analysis of volatile alcohols using GC-FID and GC-MS. While specific performance data for **4-Propyl-4-heptanol** is not readily available in the literature, the data presented in Tables 2 and 3 are based on

validated methods for similar analytes and can be considered indicative of the expected performance.^{[3][4][5]}

Table 2: Representative Quantitative Performance Data for GC-FID Analysis of Volatile Alcohols

Parameter	Typical Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.05 - 0.5 µg/mL
Recovery	95 - 105%
Precision (%RSD)	< 5%

Table 3: Representative Quantitative Performance Data for GC-MS Analysis of Volatile Alcohols

Parameter	Typical Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.005 - 0.05 µg/mL
Limit of Quantification (LOQ)	0.02 - 0.2 µg/mL
Recovery	90 - 110%
Precision (%RSD)	< 10%

Experimental Protocols

Protocol 1: Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS) for the Analysis of 4-Propyl-4-heptanol

This protocol is suitable for the analysis of **4-Propyl-4-heptanol** in liquid matrices.

1. Sample Preparation

- Pipette 1.0 mL of the sample into a 20 mL headspace vial.
- Add 1.0 mL of internal standard solution (e.g., 10 µg/mL of 2-methyl-2-heptanol in methanol).
- Add 1.0 g of anhydrous sodium sulfate to the vial.
- Immediately seal the vial with a PTFE-lined septum and aluminum cap.
- Gently vortex the vial for 10 seconds.

2. Headspace Sampler Conditions

- Oven Temperature: 80 °C
- Loop Temperature: 90 °C
- Transfer Line Temperature: 100 °C
- Vial Equilibration Time: 15 minutes
- Pressurization Time: 0.5 minutes
- Loop Fill Time: 0.1 minutes
- Injection Time: 1.0 minute

3. GC-MS Conditions

- GC System: Agilent 7890B GC or equivalent
- MS System: Agilent 5977A MSD or equivalent
- Column: DB-624, 30 m x 0.25 mm ID, 1.4 µm film thickness, or equivalent
- Inlet Temperature: 250 °C
- Injection Mode: Split (Split ratio 20:1)

- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes
 - Ramp: 10 °C/min to 220 °C
 - Hold: 5 minutes at 220 °C
- MS Transfer Line Temperature: 230 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Full Scan (m/z 35-350) and/or Selected Ion Monitoring (SIM)

4. Data Analysis

- Identify **4-Propyl-4-heptanol** by comparing the retention time and mass spectrum with a reference standard and the NIST library.
- Quantify the analyte using the peak area ratio of the analyte to the internal standard against a calibration curve.

Protocol 2: Direct Liquid Injection Gas Chromatography-Flame Ionization Detection (GC-FID) for the Analysis of 4-Propyl-4-heptanol

This protocol is suitable for the analysis of **4-Propyl-4-heptanol** in relatively clean sample matrices.

1. Sample Preparation

- Dilute the sample with a suitable solvent (e.g., methanol, dichloromethane) to a concentration within the linear range of the instrument.
- Add an internal standard (e.g., 1-octanol) to a final concentration of 10 µg/mL.
- Vortex the sample for 30 seconds.
- Transfer the sample to a 2 mL autosampler vial.

2. GC-FID Conditions

- GC System: Agilent 8890 GC or equivalent
- Column: HP-5, 30 m x 0.32 mm ID, 0.25 µm film thickness, or equivalent
- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Injection Mode: Split (Split ratio 50:1)
- Carrier Gas: Helium at a constant flow of 1.5 mL/min
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 15 °C/min to 250 °C
 - Hold: 5 minutes at 250 °C
- Detector: Flame Ionization Detector (FID)
- Detector Temperature: 280 °C
- Hydrogen Flow: 30 mL/min
- Air Flow: 300 mL/min

- Makeup Gas (Helium) Flow: 25 mL/min

3. Data Analysis

- Identify **4-Propyl-4-heptanol** by comparing the retention time with a reference standard.
- Quantify the analyte using the peak area ratio of the analyte to the internal standard against a calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **4-Propyl-4-heptanol** by Headspace GC-MS.

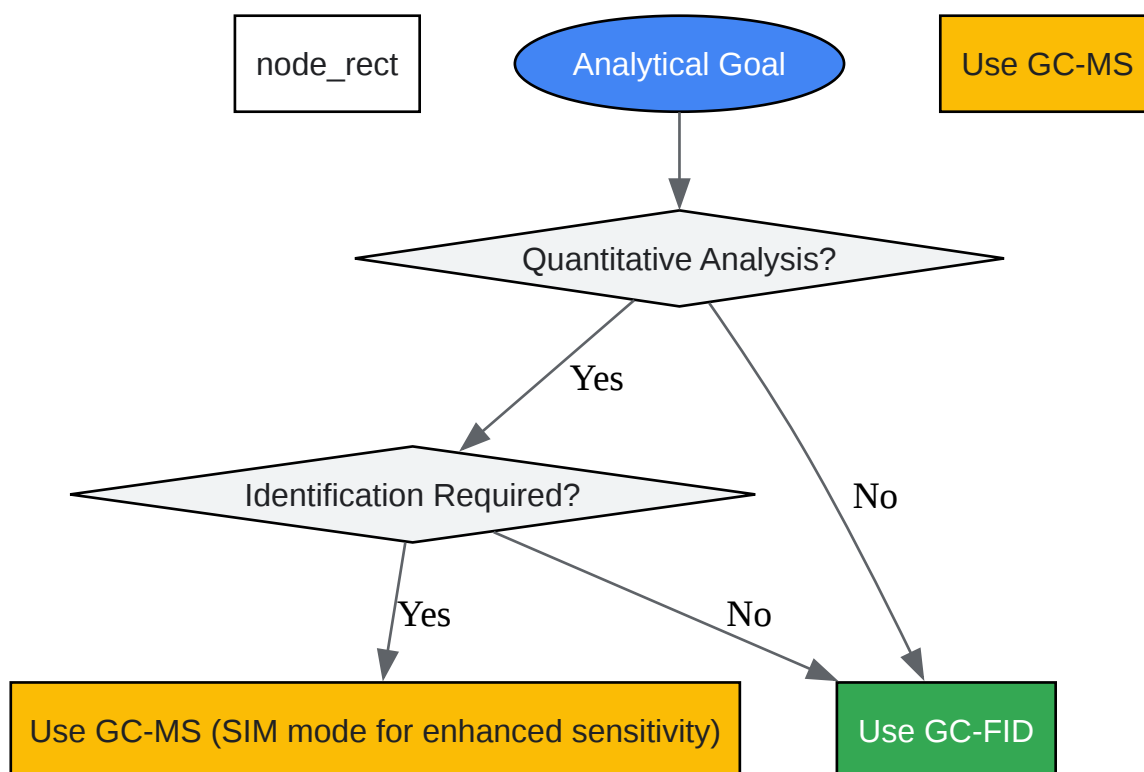


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Caption: Experimental workflow for the analysis of **4-Propyl-4-heptanol** by HS-GC-MS.

Logical Relationship for Method Selection

The choice between GC-FID and GC-MS depends on the analytical requirements. The following diagram illustrates the decision-making process.



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Caption: Decision tree for selecting the appropriate analytical method.

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